

Technical Support Center: Iodine Trichloride (ICl₃) Storage and Handling

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Compound of Interest

Compound Name: Iodine trichloride

Cat. No.: B1583450

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This guide provides researchers, scientists, and drug development professionals with essential information for preventing the decomposition of **iodine trichloride** during storage.

Frequently Asked Questions (FAQs)

Q1: What is **iodine trichloride** and why is it unstable?

A1: **Iodine trichloride** (ICl₃) is a bright yellow, crystalline interhalogen compound.^[1] In the solid state, it exists as a planar dimer (I₂Cl₆).^{[1][2]} It is a powerful oxidizing and chlorinating agent used in organic synthesis.^{[3][4]} Its instability stems from the relatively weak bonds between iodine and chlorine, making it susceptible to decomposition under various environmental conditions.^[5]

Q2: What are the primary factors that cause **iodine trichloride** to decompose?

A2: The main factors contributing to the decomposition of **iodine trichloride** are:

- Temperature: Decomposition is significant at temperatures above 60-77°C.^{[3][6]}
- Light: Exposure to light can induce decomposition, leading to the formation of elemental iodine.^{[1][2]}
- Moisture: ICl₃ is hygroscopic and reacts with water (hydrolyzes), which leads to its degradation.^{[3][7]}

Q3: What are the visible signs of **iodine trichloride** decomposition?

A3: The most common sign of decomposition is a color change from bright yellow to orange, red, or reddish-brown.[1][2] This is due to the formation of elemental iodine and iodine monochloride.[2][5] You may also observe the release of chlorine gas.[2]

Q4: What are the ideal storage conditions for **iodine trichloride**?

A4: To maximize shelf life, store **iodine trichloride** in a cool, dark, and dry environment.[8] A tightly sealed container is crucial to prevent exposure to moisture.[8] For long-term storage, refrigeration at or below -20°C is recommended.[9]

Q5: What type of container is suitable for storing **iodine trichloride**?

A5: **Iodine trichloride** is corrosive, especially to metals.[8][10] Therefore, it should be stored in a corrosion-resistant container, such as a glass bottle with a resistant inner liner and a tightly fitting cap.[8][11] Always keep it in its original packaging if possible.[8]

Troubleshooting Guides

Problem: My **iodine trichloride** has turned reddish-brown.

This indicates partial decomposition and the presence of elemental iodine and iodine monochloride.[2] Depending on the requirements of your experiment, the decomposed material may not be suitable for use.

- Solution: For applications requiring high purity, the **iodine trichloride** can be purified from its decomposition products. A standard method for purification is sublimation at room temperature.[3][4][12] This procedure should be performed in a well-ventilated fume hood due to the irritating nature of the vapors.[3][4]

Problem: I suspect my **iodine trichloride** has been exposed to moisture.

Exposure to moisture will cause **iodine trichloride** to hydrolyze, forming hydrochloric acid and iodic acid.[3] This will compromise the purity and reactivity of the compound.

- Recommendation: It is best to discard the material if significant moisture exposure is suspected, as the hydrolysis products can interfere with chemical reactions. Ensure that

storage containers are always tightly sealed, especially in humid environments.

Data Presentation

Table 1: Factors Affecting **Iodine Trichloride** Stability

Factor	Effect on Stability	Observations	Prevention Measures
Temperature	Decreases stability with increasing temperature.	Decomposition becomes significant above 60°C.[5][13]	Store in a cool place; for long-term storage, refrigerate at $\leq -20^{\circ}\text{C}$. [9]
Light	Promotes decomposition.	The yellow solid turns red or reddish-brown due to iodine formation.[1][2]	Store in an opaque or amber glass container in a dark location.[8]
Moisture	Causes hydrolysis and decomposition.[3]	The compound is hygroscopic and will fume in moist air.[2]	Store in a tightly sealed container in a dry environment or desiccator.[8]

Table 2: Recommended Storage Conditions Summary

Parameter	Recommendation	Source
Temperature	Cool place, avoid temperatures above 60°C.	[13]
Recommended storage at ≤ 20°C.	[3]	
Keep refrigerated.	[7]	
Store at -18°C for short-term (2 weeks) storage.	[9]	
Light	Store away from direct sunlight.	[8]
Atmosphere	Store in a dry, well-ventilated place.	[8]
Keep container tightly closed.	[8]	
Container	Corrosion-resistant container with a resistant inner liner.	
No metal containers.	[10]	

Experimental Protocols

Protocol 1: Purification of Decomposed **Iodine Trichloride** by Sublimation

This protocol describes a method to purify **iodine trichloride** that has undergone partial decomposition. This procedure should be conducted in a chemical fume hood with appropriate personal protective equipment.

Materials:

- Decomposed **iodine trichloride**
- Sublimation apparatus
- Vacuum source

- Heating mantle or oil bath (optional, for gentle warming)
- Collection flask (cold finger)

Procedure:

- Place the decomposed **iodine trichloride** into the sublimation apparatus.
- Assemble the apparatus, ensuring all joints are properly sealed.
- If using a cold finger, fill it with a coolant (e.g., cold water or a dry ice/acetone slurry).
- Slowly apply a vacuum to the system.
- **Iodine trichloride** will sublime at room temperature under vacuum.^{[3][4][12]} Gentle warming can be applied if necessary, but do not exceed 40°C to avoid rapid decomposition.
- The purified, bright yellow **iodine trichloride** will deposit on the cold surface of the collection flask or cold finger.
- The less volatile decomposition products, such as elemental iodine, will remain in the bottom of the apparatus.
- Once a sufficient amount of pure ICl_3 has collected, turn off the heat (if used) and allow the apparatus to cool completely.
- Slowly and carefully release the vacuum.
- Quickly transfer the purified crystals to a clean, dry, and tared storage container, and seal it tightly.
- Store the purified compound under the recommended conditions.

Protocol 2: Best Practices for Handling and Storing a New Container of **Iodine Trichloride**

Materials:

- New, sealed container of **iodine trichloride**

- Inert atmosphere glove box or glove bag (optional, but recommended)
- Clean, dry spatulas and weighing instruments
- Appropriate storage containers (amber glass vials with PTFE-lined caps)
- Parafilm or other sealing tape

Procedure:

- Before opening, allow the container to equilibrate to the ambient temperature of the laboratory to prevent condensation of moisture on the cold solid.
- If possible, perform all manipulations in an inert atmosphere (e.g., argon or nitrogen) inside a glove box to minimize exposure to air and moisture.
- If a glove box is not available, work quickly in a fume hood on a day with low humidity.
- Open the container and quickly dispense the required amount of **iodine trichloride**.
- Immediately and tightly reseal the original container. For added protection, wrap the cap and neck of the container with Parafilm.
- Place the sealed container inside a secondary container with a desiccant.
- Return the container to its designated cool, dark storage location (e.g., a refrigerator or freezer rated for chemical storage).

Visualizations

Figure 1. Recommended Workflow for Handling Iodine Trichloride

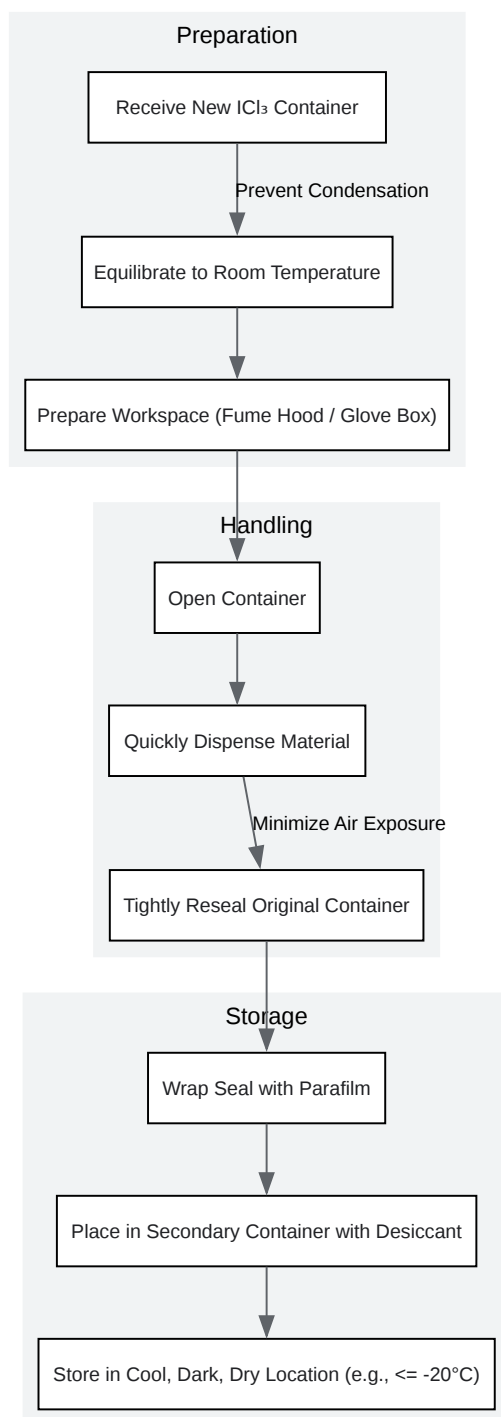
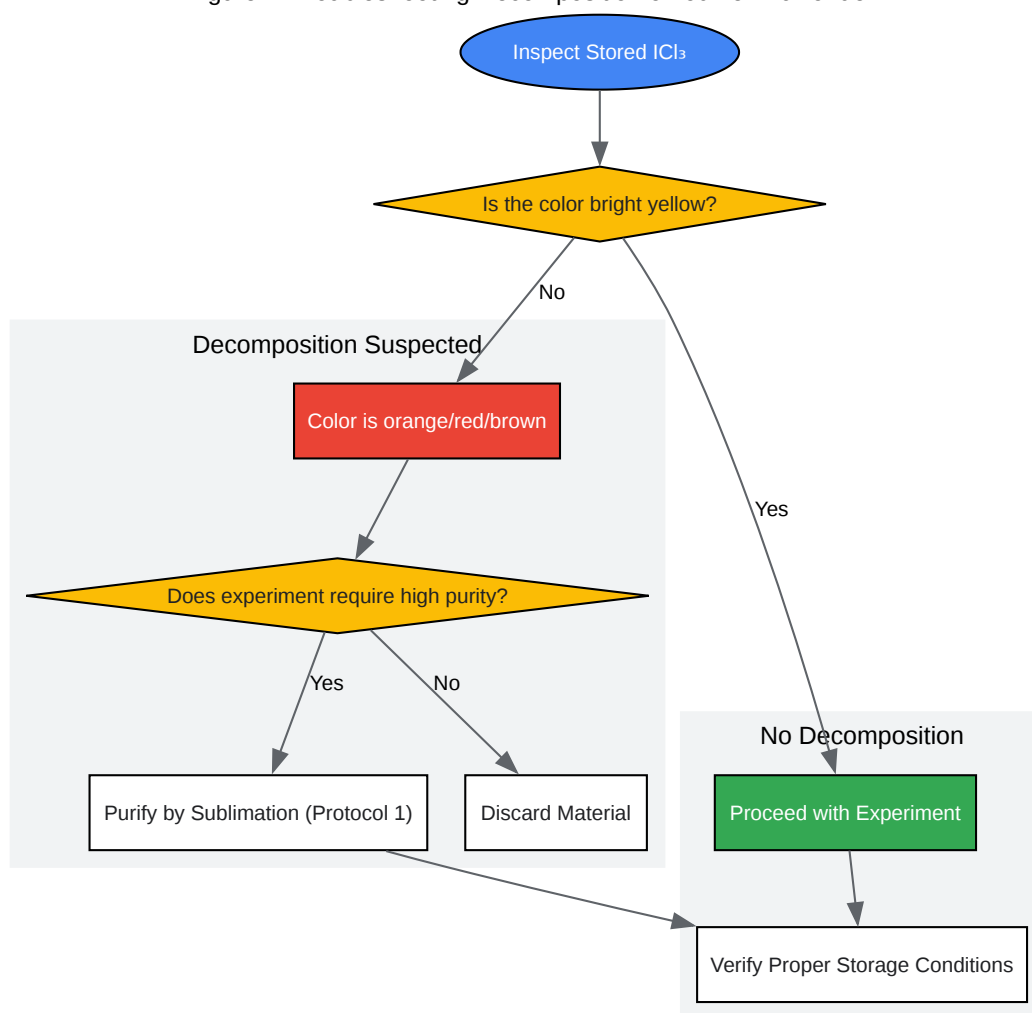
[Click to download full resolution via product page](#)**Figure 1. Recommended Workflow for Handling Iodine Trichloride**

Figure 2. Troubleshooting Decomposition of Iodine Trichloride



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Figure 2. Troubleshooting Decomposition of **Iodine Trichloride**

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References

- 1. Iodine trichloride - Wikipedia [en.wikipedia.org]
- 2. Iodine trichloride - Sciencemadness Wiki [sciencemadness.org]
- 3. Iodine trichloride Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. Iodine trichloride | 865-44-1 [chemicalbook.com]
- 5. youtube.com [youtube.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. fishersci.com [fishersci.com]
- 8. lobachemie.com [lobachemie.com]
- 9. Sciencemadness Discussion Board - Iodine trichloride - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. chemos.de [chemos.de]
- 12. Cas 865-44-1,Iodine trichloride | lookchem [lookchem.com]
- 13. oxfordlabchem.com [oxfordlabchem.com]
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